

3-Chloro-1-(piperidin-1-yl)propan-1-one: Reactivity & Electrophilicity Guide

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Compound of Interest

Compound Name: 3-Chloro-1-(piperidin-1-yl)propan-1-one

CAS No.: 59147-44-3

Cat. No.: B3146161

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Executive Summary

3-Chloro-1-(piperidin-1-yl)propan-1-one (CAS: 59147-44-3) is a specialized

-chloropropionamide derivative serving as a critical electrophilic scaffold in organic synthesis and medicinal chemistry.^{[1][2]} While structurally simple, its reactivity profile is dual-faceted: it functions both as a direct alkylating agent and, more significantly, as a "masked" Michael acceptor. Under physiological or basic conditions, it undergoes elimination to generate an acrylamide warhead (1-(piperidin-1-yl)prop-2-en-1-one), which subsequently captures nucleophiles (e.g., cysteine thiols) via conjugate addition.

This guide details the physicochemical basis of this reactivity, providing researchers with the mechanistic insights and experimental protocols necessary to utilize this scaffold as a covalent probe or synthetic intermediate.

Structural Analysis & Electronic Properties

To predict the reactivity of **3-Chloro-1-(piperidin-1-yl)propan-1-one**, one must understand the interplay between the piperidine amide and the

-alkyl chloride.

Physicochemical Descriptors

Property	Value / Description	Impact on Reactivity
Formula		MW: 175.66 g/mol
Functional Group	-Chloro Amide	The core reactive motif.
Amide Type	Tertiary (Piperidinyl)	High stability against hydrolysis; increases lipophilicity compared to primary amides.
Leaving Group	Chloride ()	Moderate leaving group ability; facilitates elimination or substitution.
-Protons	Acidic ()	The carbonyl group acidifies the adjacent , enabling base-mediated elimination.

Electronic Effects

- Inductive Withdrawal (-I): The chlorine atom at the -position exerts an inductive electron-withdrawing effect. This polarizes the bond, making the -carbon electrophilic (susceptible).
- Hyperconjugation & Elimination: The electron-withdrawing nature of the carbonyl group increases the acidity of the

- protons. Upon deprotonation, the resulting enolate can expel the
- chloride to form the conjugated
- unsaturated system (acrylamide).

Reactivity Profile: The "Masked" Warhead Mechanism

The utility of **3-Chloro-1-(piperidin-1-yl)propan-1-one** lies in its ability to access two distinct electrophilic pathways. In biological and synthetic contexts, Pathway A (Elimination-Addition) is often the dominant mode of action for cysteine modification.

Pathway A: Elimination-Addition (The Acrylamide Route)

This is the primary mechanism relevant to covalent drug design. The molecule acts as a pro-drug/pro-warhead.

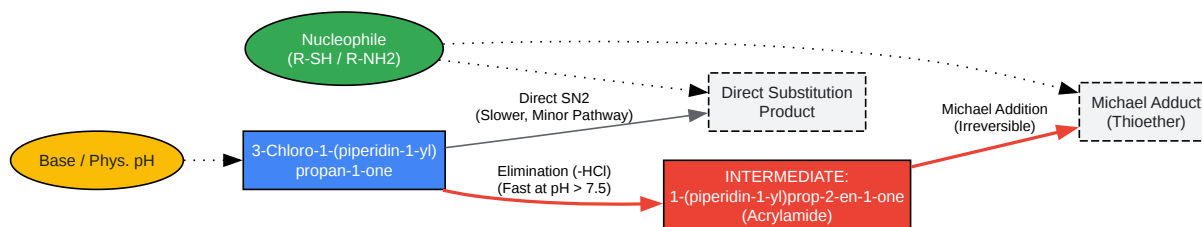
- Activation: A base (or local protein environment) deprotonates the
-carbon.
- Elimination: Chloride is expelled, generating the reactive acrylamide intermediate (1-(piperidin-1-yl)prop-2-en-1-one).
- Conjugation: A nucleophile (e.g., Cysteine-SH) attacks the
-carbon of the acrylamide via Michael addition.

Pathway B: Direct Nucleophilic Substitution ()

In the absence of base, or with highly reactive nucleophiles that are poor bases, direct displacement of the chloride can occur. This is sterically less hindered than secondary halides but slower than benzylic halides.

Mechanistic Visualization

The following diagram maps the bifurcation of reactivity, highlighting the critical "Acrylamide Intermediate" node.



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Figure 1: The dual reactivity landscape. The red pathway (Elimination-Addition) represents the primary mode of action in covalent inhibition contexts.

Applications in Drug Discovery[3][4][5][6][7][8][9]

The "Pro-Warhead" Strategy

Why use the

-chloro amide instead of the acrylamide directly?

- **Stability:** Acrylamides can polymerize or react non-specifically during storage. The -chloro precursor is chemically stable as a solid.
- **Solubility:** The chloro-alkyl chain may offer different solubility profiles compared to the rigid vinyl group of the acrylamide.
- **Tuned Reactivity:** The rate of elimination can be the rate-limiting step, allowing the molecule to diffuse to its target before becoming fully reactive.

Cysteine Targeting

Like Ibrutinib and Osimertinib, which use acrylamides to target cysteines, this scaffold targets non-catalytic cysteines.[3] The piperidine ring acts as a solubilizing group and a steric handle that can be modified to fit specific binding pockets (e.g., replacing piperidine with a pharmacophore).

Experimental Protocols

Synthesis of 3-Chloro-1-(piperidin-1-yl)propan-1-one

Rationale: Acylation of a secondary amine with an acid chloride is the standard, high-yield route.

Reagents:

- Piperidine (1.0 eq)[\[4\]](#)
- 3-Chloropropionyl chloride (1.1 eq)
- Triethylamine (

) or

(1.2 eq) as acid scavenger.
- Dichloromethane (DCM) (Solvent).

Protocol:

- Setup: Flame-dry a round-bottom flask and purge with

. Add Piperidine (10 mmol) and

(12 mmol) to DCM (20 mL). Cool to 0°C.
- Addition: Dropwise add 3-Chloropropionyl chloride (11 mmol) dissolved in DCM (5 mL) over 15 minutes. Caution: Exothermic.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (formation of a less polar spot).
- Workup: Quench with water. Wash organic layer with 1M HCl (to remove unreacted amine), saturated

, and brine.

- Purification: Dry over

, filter, and concentrate. If necessary, purify via silica flash chromatography (Hexanes/EtOAc).

Glutathione (GSH) Reactivity Assay

Rationale: This assay determines the electrophilicity (

) and confirms the elimination-addition mechanism.

Materials:

- Test Compound: **3-Chloro-1-(piperidin-1-yl)propan-1-one** (10 mM in DMSO).
- Glutathione (GSH): 10 mM in PBS (pH 7.4).
- Internal Standard: Caffeine or Benzamide.

Workflow:

- Incubation: Mix Test Compound () with GSH (, 10x excess) in PBS buffer at 37°C.
- Sampling: Aliquot samples at t = 0, 15, 30, 60, 120 min.
- Quenching: Quench with 1% Formic Acid / Acetonitrile.
- Analysis (LC-MS): Monitor for the disappearance of the parent mass (: 176.08) and the appearance of the GSH-adduct.
 - Note: Look for the mass of the acrylamide intermediate (: 140.1) if the Michael addition is slow.
 - Adduct Mass: The final adduct will be the Acrylamide + GSH (

Da). If direct substitution occurred, the mass would be the same (loss of HCl, gain of GSH), but the fragmentation pattern might differ.

Safety & Handling

- Hazard Class: Alkylating Agent.
- Risk: Potential skin sensitizer and mutagen. The ability to alkylate DNA or proteins indiscriminately makes this a hazardous substance.
- PPE: Double nitrile gloves, lab coat, and chemical fume hood are mandatory.
- Deactivation: Quench spills with an excess of aqueous nucleophile (e.g., 10% sodium thiosulfate or dilute ammonia) to consume the electrophile.

References

- Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience.
- Covalent Warhead Design
 - Gehring, M., & Laufer, S. A. (2019).^{[5][3][6][7]} Emerging and Re-Emerging Warheads for Targeted Covalent Inhibitors: Applications in Medicinal Chemistry and Chemical Biology. *Journal of Medicinal Chemistry*, 62(12), 5673–5724. [Link](#)
- Acrylamide Reactivity
 - Kalgutkar, A. S., & Dalvie, D. K. (2012).^{[7][8]} Drug Discovery for Targeted Covalent Inhibitors. *Expert Opinion on Drug Discovery*, 7(7), 561–581. [Link](#)
- Synthesis Protocol (Analogous)
 - Sigma-Aldrich. 1-(3-Chloropropyl)piperidine Hydrochloride Product Sheet. (Provides physical data and handling for the homologous amine, supporting the stability profile of the piperidine moiety). [Link](#)

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Sources

- 1. [ivychem.com](https://www.ivychem.com) [[ivychem.com](https://www.ivychem.com)]
- 2. 3-CHLORO-1-(PIPERIDIN-1-YL)PROPAN-1-ONE | CAS 59147-44-3Â [matrix-fine-chemicals.com]
- 3. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 4. Piperidine, 1-(3-chloropropyl)- | C₈H₁₆ClN | CID 79625 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Reactive-cysteine profiling for drug discovery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Covalent Warheads Targeting Cysteine Residue: The Promising Approach in Drug Development - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. 3-Chloro-1-(2-pyridinyl)-1-propanone | C₈H₈ClNO | CID 82630302 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. [lobachemie.com](https://www.lobachemie.com) [[lobachemie.com](https://www.lobachemie.com)]
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